

# Understanding N-nitroso-N-methylurea (NMU) from a Safety and Research Perspective

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nitrosomethylurea

Cat. No.: B1605039

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N-nitroso-N-methylurea is a potent carcinogenic and mutagenic compound. Due to its high toxicity and ability to induce tumors, it has been used historically in controlled laboratory settings for cancer research. Its primary scientific application is as a tool to induce cancer in animal models, allowing researchers to study the mechanisms of tumor development, progression, and to test potential cancer therapies.

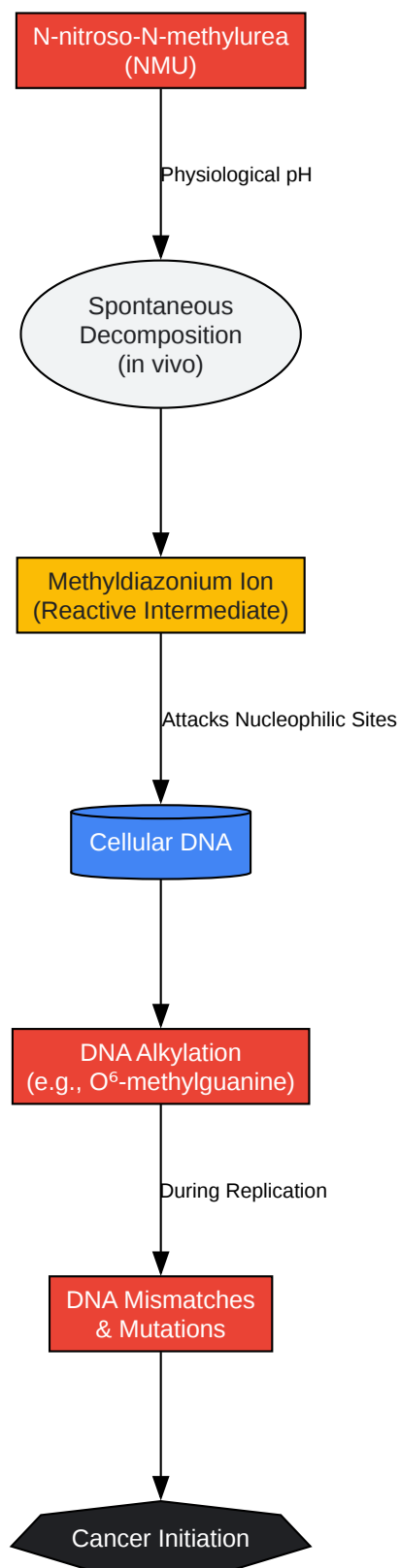
## Chemical and Physical Properties

A summary of key properties is provided below to inform safety and handling protocols, not to guide synthesis.

Property	Value
Chemical Formula	$C_2H_5N_3O_2$
Molar Mass	103.08 g/mol
Appearance	Pale yellow to pinkish crystalline solid
Melting Point	123-124 °C (decomposes)
Solubility	Soluble in water, ethanol, and acetone
CAS Number	684-93-5

## Mechanism of Action and Biological Effects

The primary danger of NMU stems from its function as an alkylating agent. In biological systems, it can decompose and release a highly reactive methyldiazonium ion. This ion readily transfers a methyl group to DNA bases, primarily guanine, forming adducts like O<sup>6</sup>-methylguanine. This DNA modification disrupts normal base pairing during DNA replication, leading to mutations and, ultimately, can initiate cancer.



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Caption: Biological mechanism of N-nitroso-N-methylurea (NMU) as a DNA alkylating agent leading to carcinogenesis.

## Safety, Handling, and Regulatory Context

N-nitroso-N-methylurea is classified as a known carcinogen and requires extreme caution.

- **Personal Protective Equipment (PPE):** Handling NMU requires extensive PPE, including a lab coat, chemical-resistant gloves (such as nitrile), and safety goggles. All work should be conducted within a certified chemical fume hood to prevent inhalation of the crystalline powder.
- **Decontamination:** Spills must be decontaminated immediately using appropriate chemical neutralizers. All contaminated waste, including PPE and lab equipment, must be disposed of as hazardous chemical waste according to institutional and federal regulations.
- **Regulatory Oversight:** The purchase, storage, and use of NMU are strictly regulated. Researchers must typically obtain approval from institutional biosafety and chemical safety committees before acquiring or using this compound.

Given the significant dangers associated with this chemical, all activities involving it are restricted to professional researchers in controlled laboratory environments with the necessary engineering controls and safety protocols in place.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)